

Technical Guide: Physical Properties of Ethyl 5oxo-5-(4-pyridyl)valerate

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Compound of Interest

Compound Name: Ethyl 5-oxo-5-(4-pyridyl)valerate

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Introduction

Ethyl 5-oxo-5-(4-pyridyl)valerate is a chemical compound of interest in organic synthesis and medicinal chemistry. Its structure, featuring a pyridine ring, a ketone, and an ester functional group, makes it a versatile building block for the synthesis of more complex molecules. Understanding the physical properties of this compound is crucial for its handling, purification, and application in research and development. This guide provides a summary of the known physical properties, detailed general experimental protocols for their determination, and a representative workflow for its synthesis and purification.

Core Physical Properties

The available quantitative data for **Ethyl 5-oxo-5-(4-pyridyl)valerate** are primarily based on computational predictions. Experimental validation of these properties is recommended for any application requiring a high degree of precision.



Property	Value	Source
Molecular Formula	C12H15NO3	[1]
Molecular Weight	221.25 g/mol	[1][2]
Boiling Point	360.3 ± 22.0 °C (Predicted)	[1]
Density	1.105 ± 0.06 g/cm ³ (Predicted)	[1]
рКа	3.15 ± 0.10 (Predicted)	[1]
CAS Number	25370-47-2	[2]
InChI Key	RWJSAYWXFAUJIN- UHFFFAOYSA-N	[2]

Experimental Protocols

Due to the lack of specific published experimental data for **Ethyl 5-oxo-5-(4-pyridyl)valerate**, the following sections describe general methodologies for determining the key physical properties of organic compounds.

Melting Point Determination

The melting point is a critical indicator of a compound's purity.[3][4] A sharp melting range typically suggests a high-purity substance, while a broad melting range often indicates the presence of impurities.[3][4]

Methodology: Capillary Method

- Sample Preparation: A small amount of the crystalline organic compound is finely powdered. The open end of a capillary tube is pressed into the powder and gently tapped to pack the sample to a height of 2-3 mm.[5]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a melting point apparatus, such as a Thiele tube or a modern digital instrument, which contains a heat-transfer fluid (e.g., silicone oil).[6][7]



- Heating: The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially near the expected melting point.[6]
- Observation: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting point range is reported as T1-T2.[5]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[8]

Methodology: Thiele Tube Method

- Sample Preparation: A small volume (a few milliliters) of the liquid is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.[8][9]
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a
 Thiele tube containing a high-boiling point liquid.[8][10]
- Heating: The side arm of the Thiele tube is gently heated, which induces convection currents that ensure uniform heating of the sample.[10]
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a rapid and continuous stream of bubbles is observed. The heat is then removed, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[8][10]

Solubility Determination

Solubility provides insights into the polarity and functional groups present in a molecule.[11] A systematic approach is typically used to classify a compound's solubility.

Methodology: Qualitative Solubility Testing

 General Procedure: A small amount of the compound (approx. 25 mg of solid or 0.05 mL of liquid) is added to a test tube containing approximately 0.75 mL of the solvent. The mixture is



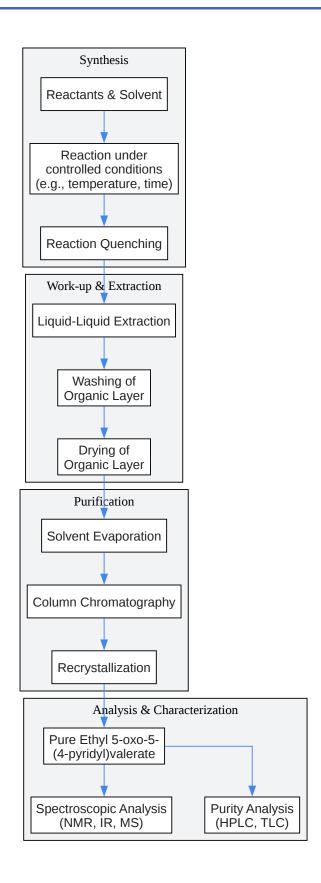
vigorously shaken.[12]

- Solvent Series: The solubility is tested in a series of solvents, typically starting with water.[13]
 [14]
 - Water: If the compound is water-soluble, its pH is tested with litmus paper to determine if it
 is acidic, basic, or neutral.[13]
 - 5% NaOH and 5% NaHCO₃: If the compound is insoluble in water, its solubility is tested in these basic solutions to identify acidic functional groups of different strengths.[12]
 - 5% HCl: This is used to test for the presence of basic functional groups, such as amines.
 [12]
 - Concentrated H₂SO₄: Many neutral compounds that are insoluble in the previous solvents will dissolve in cold, concentrated sulfuric acid.[15]
- Observation: The compound is considered soluble if it forms a homogeneous solution with the solvent.[14]

Mandatory Visualization

As no specific signaling pathways involving **Ethyl 5-oxo-5-(4-pyridyl)valerate** have been identified in the literature, the following diagram illustrates a general experimental workflow for the synthesis and purification of such a compound.





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Caption: General workflow for the synthesis and purification of **Ethyl 5-oxo-5-(4-pyridyl)valerate**.

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